

N-Ethyl Hexylone Hydrochloride: A Technical Guide to its Solubility Profile

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Compound of Interest

Compound Name: *N-Ethyl Hexylone hydrochloride*

Cat. No.: *B2422576*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **N-Ethyl Hexylone hydrochloride**, a synthetic cathinone of interest in forensic and research applications. This document details its solubility in a range of common laboratory solvents, outlines standardized experimental protocols for solubility determination, and presents a visual workflow for these procedures. The information herein is intended to support researchers, scientists, and drug development professionals in their work with this compound.

Quantitative Solubility Data

The solubility of **N-Ethyl Hexylone hydrochloride** has been determined in several organic and aqueous solvents. The following table summarizes the available quantitative data, providing a clear comparison of its solubility characteristics.

Solvent	Abbreviation	Solubility (mg/mL)
Dimethylformamide	DMF	2.5[1][2]
Dimethyl sulfoxide	DMSO	14[1][2]
Ethanol	EtOH	0.25[1][2]
Methanol	MeOH	1[1][2]
Phosphate-Buffered Saline (pH 7.2)	PBS	3[1][2]

Experimental Protocols

The following section outlines a detailed methodology for the determination of the equilibrium solubility of **N-Ethyl Hexylone hydrochloride**, based on the widely accepted shake-flask method. This protocol is designed to provide a reproducible and accurate assessment of solubility.

Materials and Equipment

- **N-Ethyl Hexylone hydrochloride** (crystalline solid, purity $\geq 98\%$)
- Selected solvents (analytical grade or higher)
- Volumetric flasks and pipettes
- Scintillation vials or other suitable sealed containers
- Orbital shaker or rotator with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography-Mass Spectrometry (GC-MS) system
- Analytical balance

Procedure: Shake-Flask Method

- **Preparation of Supersaturated Solutions:** An excess amount of **N-Ethyl Hexylone hydrochloride** is added to a known volume of the selected solvent in a sealed vial. The goal is to create a suspension where undissolved solid is clearly visible.
- **Equilibration:** The vials are placed in a temperature-controlled orbital shaker and agitated at a constant speed for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** After equilibration, the suspensions are removed from the shaker and allowed to stand, permitting the excess solid to settle. To ensure complete separation of the solid and liquid phases, the samples are then centrifuged at a high speed.
- **Sample Collection:** A clear aliquot of the supernatant is carefully withdrawn using a syringe. The collected sample is then filtered through a syringe filter to remove any remaining particulate matter.
- **Dilution:** The clear, saturated filtrate is accurately diluted with the appropriate solvent to a concentration that falls within the linear range of the analytical method to be used for quantification.

Quantification: Analytical Methods

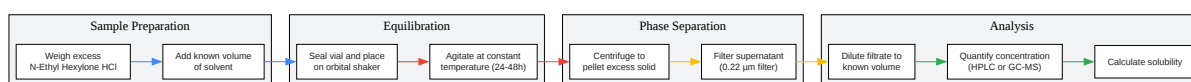
The concentration of **N-Ethyl Hexylone hydrochloride** in the diluted filtrate is determined using a validated analytical method, such as HPLC or GC-MS.

- **High-Performance Liquid Chromatography (HPLC):** A reversed-phase HPLC method with UV detection is a common technique for the quantification of cathinone derivatives. A calibration curve is generated using standard solutions of **N-Ethyl Hexylone hydrochloride** of known concentrations. The concentration of the analyte in the sample is then determined by comparing its peak area to the calibration curve.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS can also be employed for the identification and quantification of **N-Ethyl Hexylone hydrochloride**. The compound is separated from the solvent and other potential impurities in the gas chromatograph and

subsequently detected and quantified by the mass spectrometer. As with HPLC, a calibration curve is required for accurate concentration determination.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **N-Ethyl Hexylone hydrochloride**.



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